

Personal protective equipment for handling AD 0261

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AD 0261

Cat. No.: B1663492

[Get Quote](#)

Essential Safety and Handling Guide for AD 0261

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the research compound **AD 0261**. The following procedural guidance is based on general laboratory safety protocols for handling novel chemical entities where a specific Safety Data Sheet (SDS) is not available.

Disclaimer: A specific Safety Data Sheet (SDS) for **AD 0261** (CAS No. 145600-69-7) could not be located in publicly available databases. The information herein is based on general safety principles for handling research chemicals with similar functional groups. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department before proceeding with any experimental work.

Compound Identification

A summary of the available data for **AD 0261** is presented below.

| Identifier | Value |
|-------------------|---|
| Product Name | AD 0261 |
| Chemical Name | 2-[[3-[4-[bis(4-fluorophenyl)methyl]-1-piperazinyl]propyl]amino]-4-methylphenol |
| CAS Number | 145600-69-7 |
| Molecular Formula | C ₂₇ H ₃₁ F ₂ N ₃ O |
| Molecular Weight | 451.6 g/mol |
| Description | Identified as a radical scavenger, displaying strong inhibitory action on the generation of lipid peroxides and superoxide anions. It is intended for research use. |

Personal Protective Equipment (PPE)

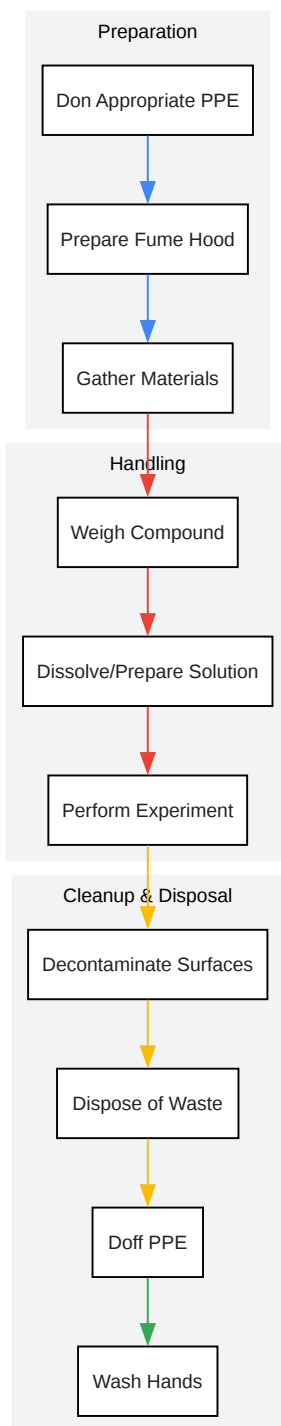
Given the absence of a specific SDS, a conservative approach to PPE is mandatory. The following table outlines the recommended PPE for handling **AD 0261**, based on standard laboratory safety practices for compounds with unknown toxicity.

| PPE Category | Minimum Requirement | Rationale |
|------------------------|---|---|
| Eye Protection | Chemical safety goggles or a full-face shield. | Protects against splashes and airborne particles. Phenolic compounds can be corrosive to the eyes. |
| Hand Protection | Nitrile or neoprene gloves (double-gloving recommended). | Provides a barrier against skin contact. The chemical structure suggests potential for skin absorption. |
| Body Protection | A lab coat that is fully buttoned. | Protects against spills and contamination of personal clothing. |
| Respiratory Protection | A certified fume hood should be used for all manipulations. | Minimizes inhalation exposure to powders or aerosols. |

Operational Workflow for Safe Handling

The following diagram outlines a logical workflow for the safe handling of **AD 0261** in a laboratory setting. This procedure is designed to minimize exposure and ensure safe disposal.

Operational Workflow for Handling AD 0261

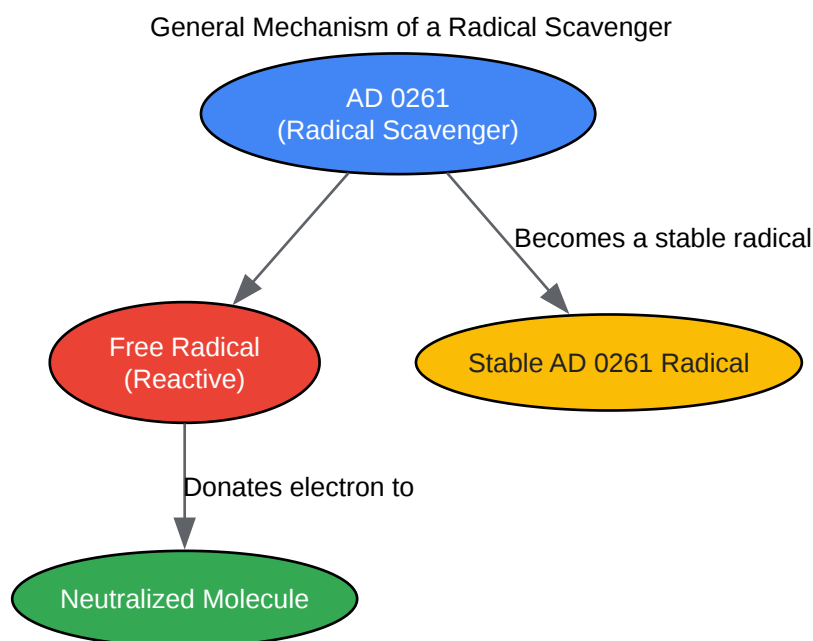


[Click to download full resolution via product page](#)

Operational Workflow for Handling **AD 0261**

Mechanism of Action: Radical Scavenger

AD 0261 is described as a radical scavenger. The diagram below illustrates the general principle of how a radical scavenger neutralizes a reactive free radical, thereby preventing cellular damage.



[Click to download full resolution via product page](#)

General Mechanism of a Radical Scavenger

Disposal Plan

All waste materials contaminated with **AD 0261** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated consumables (e.g., pipette tips, gloves, weighing paper) should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **AD 0261** should be collected in a sealed, labeled, and appropriate hazardous waste container. Do not mix with other waste streams unless compatibility is known.

- Disposal: All waste must be disposed of through your institution's certified hazardous waste management program. Do not pour any material containing **AD 0261** down the drain.

Experimental Protocols

Due to the lack of specific published experimental protocols involving **AD 0261**, detailed methodologies cannot be provided. Researchers should develop their own protocols based on the intended application, incorporating the safety and handling procedures outlined in this document. It is recommended to perform small-scale pilot experiments to assess the compound's behavior and potential hazards before scaling up. Always have a written experimental plan that includes safety considerations and emergency procedures.

- To cite this document: BenchChem. [Personal protective equipment for handling AD 0261]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1663492#personal-protective-equipment-for-handling-ad-0261\]](https://www.benchchem.com/product/b1663492#personal-protective-equipment-for-handling-ad-0261)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

